

Comprehensive Characterization of *cis*-3-Aminocyclohexanecarbonitrile Hydrochloride: An Integrated Analytical Approach

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Compound of Interest

cis-3-
Compound Name: Aminocyclohexanecarbonitrile
hydrochloride
CAS No.: 1403323-06-7
Cat. No.: B1379982

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Introduction

Cis-3-Aminocyclohexanecarbonitrile hydrochloride is a key bifunctional building block in modern drug discovery and development. Its distinct stereochemistry and the presence of both a primary amine and a nitrile group make it a valuable intermediate for synthesizing complex pharmaceutical agents.[1] The hydrochloride salt form is often preferred to enhance stability and solubility.

For researchers, scientists, and drug development professionals, rigorous analytical characterization of such intermediates is not merely a quality control checkpoint; it is a foundational requirement for ensuring the safety, efficacy, and reproducibility of the final active pharmaceutical ingredient (API).[2][3] An incomplete or inaccurate characterization can lead to downstream synthesis failures, the introduction of unknown impurities, and significant regulatory hurdles.

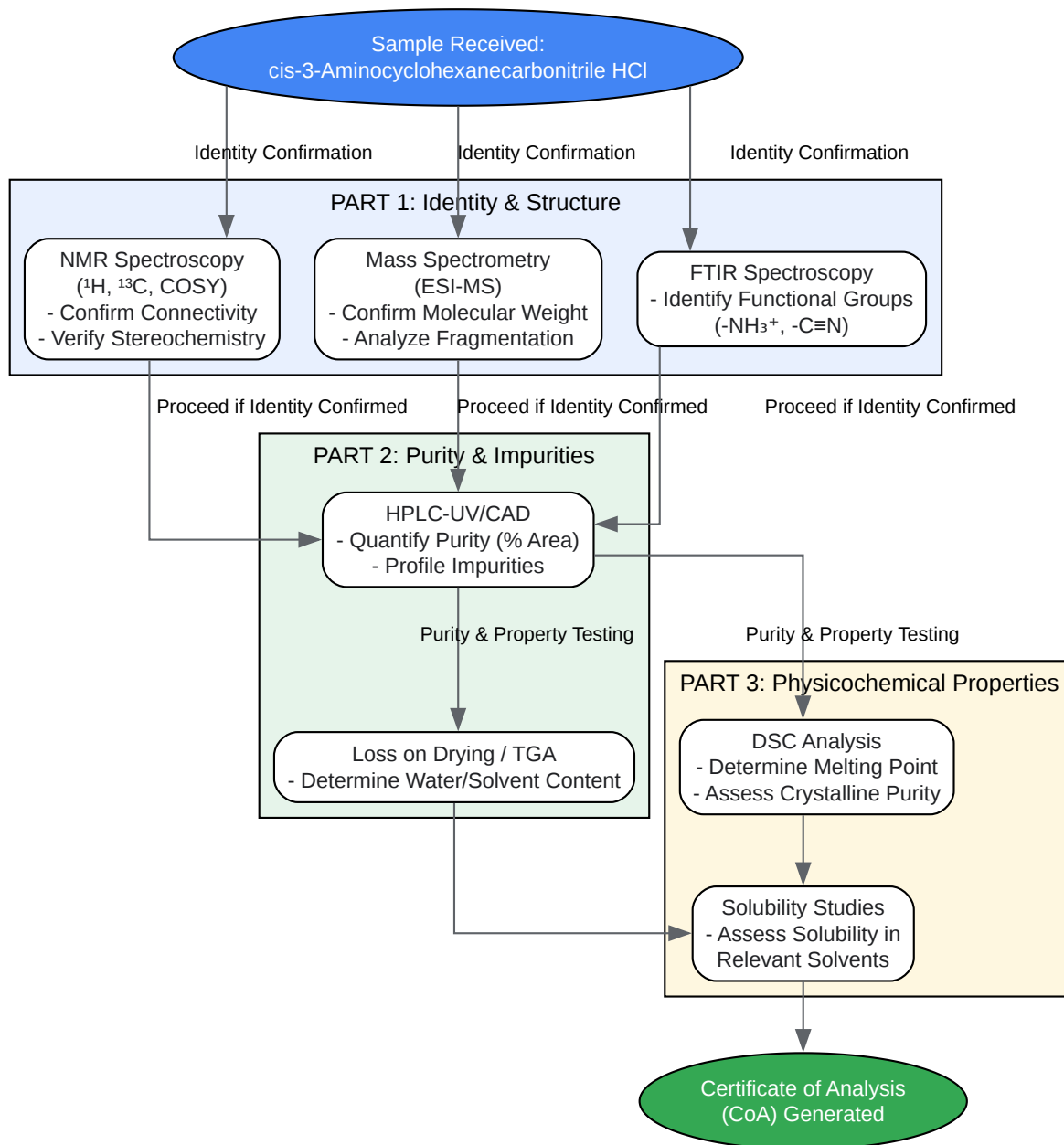
This guide provides a comprehensive suite of detailed protocols and the scientific rationale behind them for the full characterization of **cis-3-Aminocyclohexanecarbonitrile hydrochloride**. The methodologies are designed to be self-validating and are grounded in established principles of analytical chemistry and pharmaceutical quality standards.[4][5]

Table 1: Physicochemical Properties of **cis-3-Aminocyclohexanecarbonitrile Hydrochloride**

Property	Value	Source
Molecular Formula	C ₇ H ₁₃ ClN ₂	Calculated
Molecular Weight	160.65 g/mol	Calculated
Canonical SMILES	<chem>C1C(C(CC(C1)N)C#N)Cl</chem>	PubChem CID (Analog)
Appearance	White to off-white solid	Typical for hydrochloride salts
Key Functional Groups	Primary Amine (-NH ₂), Nitrile (-C≡N), Hydrochloride Salt	Chemical Structure

Overall Characterization Workflow

A robust characterization strategy is multi-faceted, integrating techniques that confirm structure, assess purity, and define physicochemical properties. The following workflow provides a logical progression from initial sample identification to comprehensive quality assessment.



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Figure 1: A comprehensive workflow for the analytical characterization of a pharmaceutical intermediate.

Part 1: Structural Elucidation and Identification

The primary objective is to unequivocally confirm the chemical structure, including the connectivity of atoms and the cis relative stereochemistry of the amine and nitrile groups on the cyclohexane ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR is the gold standard for structural elucidation. For this molecule, ^1H NMR will reveal the proton environment and coupling constants, which are critical for confirming the cis conformation. ^{13}C NMR will confirm the number and type of carbon atoms. The use of a deuterated solvent like D_2O is advantageous as the acidic proton of the ammonium salt and any exchangeable amine protons will exchange with deuterium, simplifying the spectrum and confirming their presence.

Protocol: ^1H and ^{13}C NMR Analysis

- **Sample Preparation:** Accurately weigh 10-15 mg of the sample and dissolve it in ~0.7 mL of Deuterium Oxide (D_2O) or DMSO-d_6 in a clean, dry NMR tube. Ensure complete dissolution.
- **Instrument Setup:**
 - **Spectrometer:** 400 MHz or higher field strength for better resolution.
 - **Experiments:** Standard ^1H (proton) and ^{13}C $\{^1\text{H}\}$ (proton-decoupled carbon) acquisitions. A 2D experiment like COSY can be run to confirm proton-proton couplings.
 - **Reference:** Set the residual solvent peak as the internal reference (D_2O at ~4.79 ppm, DMSO at ~2.50 ppm).
- **Data Acquisition:** Acquire the spectra according to standard instrument parameters, ensuring an adequate signal-to-noise ratio.
- **Data Processing:** Process the FID (Free Induction Decay) with appropriate Fourier transformation, phase correction, and baseline correction. Integrate the ^1H NMR signals.

Trustworthiness & Interpretation:

- ^1H NMR: Expect a complex multiplet region for the cyclohexyl protons. The protons on the carbons bearing the amine (C1-H) and nitrile (C3-H) groups are key. In the cis isomer, one of these substituents is axial and the other is equatorial, leading to specific coupling constants for their respective protons. A detailed analysis of these coupling constants (J-values) can help confirm the stereochemistry.[\[6\]](#)
- ^{13}C NMR: Expect to see distinct signals for the nitrile carbon ($-\text{C}\equiv\text{N}$) around 120 ppm, and signals for the carbons attached to the amine and nitrile groups in the 30-60 ppm range. The formation of the hydrochloride salt can cause slight shifts in the carbon signals adjacent to the amine group compared to the free base.[\[7\]](#)[\[8\]](#)
- Integral Ratios: The integration of proton signals should correspond to the number of protons in the molecule.

Table 2: Expected NMR Spectral Features

Feature	^1H NMR	^{13}C NMR	Rationale
Nitrile Group	N/A	~118-125 ppm	Characteristic chemical shift for a nitrile carbon.
Amine Group	Broad, exchangeable signal (disappears in D_2O)	C-NH_3^+ signal shifted downfield (~50-60 ppm)	The protonated amine proton is acidic. The electron-withdrawing effect of $-\text{NH}_3^+$ deshields the attached carbon.[9]
Cyclohexane Ring	Complex multiplets (~1.0-3.5 ppm)	Multiple signals (~20-45 ppm)	Protons and carbons are in a saturated ring environment.
Stereochemistry	Analysis of coupling constants (J-values) for C1-H and C3-H	N/A	Axial-axial, axial-equatorial, and equatorial-equatorial couplings have distinct values that can define stereochemistry.

Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry provides the molecular weight of the compound, offering orthogonal confirmation of its identity. Electrospray Ionization (ESI) is a soft ionization technique ideal for polar molecules like this hydrochloride salt, as it typically produces a strong signal for the protonated molecular ion $[\text{M}+\text{H}]^+$. The "Nitrogen Rule" in mass spectrometry, which states that a molecule with an odd number of nitrogen atoms will have an odd nominal molecular mass, applies to the free base ($\text{C}_7\text{H}_{12}\text{N}_2 = 124 \text{ Da}$) but the observed ion will be the even-mass $[\text{M}+\text{H}]^+$. [9]

Protocol: ESI-MS Analysis

- Sample Preparation: Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent like methanol or a water/acetonitrile mixture.
- Infusion: Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Instrument Settings:
 - Ionization Mode: Positive ion mode (to detect $[\text{M}+\text{H}]^+$).
 - Mass Range: Scan a range appropriate to detect the expected ion (e.g., m/z 50-500).
 - Source Parameters: Optimize capillary voltage, cone voltage, and desolvation gas temperature/flow to achieve a stable and strong signal.
- Data Analysis: Identify the peak corresponding to the protonated molecular ion. High-resolution MS can be used to confirm the elemental composition.[\[10\]](#)

Trustworthiness & Interpretation:

- The free base has a molecular formula of $\text{C}_7\text{H}_{12}\text{N}_2$ and a monoisotopic mass of 124.1000 Da.[\[11\]](#)
- In positive ESI mode, the expected primary ion will be the protonated molecule, $[\text{C}_7\text{H}_{12}\text{N}_2 + \text{H}]^+$, with an expected m/z of 125.1073.
- Fragmentation may occur, with potential losses of HCN or cleavage of the cyclohexane ring.

Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Experience: FTIR is a rapid and powerful technique for identifying the key functional groups present in the molecule. For this compound, we are looking for the characteristic vibrations of the nitrile group, the primary amine salt, and the aliphatic C-H bonds.

Protocol: Attenuated Total Reflectance (ATR)-FTIR

- **Sample Preparation:** Place a small amount of the solid powder directly onto the ATR crystal. No further preparation is needed.
- **Background Scan:** Perform a background scan of the empty ATR crystal to subtract atmospheric H₂O and CO₂ signals.
- **Sample Scan:** Apply pressure to the sample using the anvil to ensure good contact with the crystal and collect the spectrum.
- **Data Collection:** Scan the range from 4000 to 600 cm⁻¹. Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.

Trustworthiness & Interpretation: The presence of sharp, characteristic peaks validates the identity of the functional groups.

Table 3: Key FTIR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group	Vibration Type	Rationale & Comments
~3200-2800	-NH ₃ ⁺	N-H Stretch	Broad absorption typical of an ammonium salt. Overlaps with C-H stretches.
~2950-2850	C-H (Aliphatic)	C-H Stretch	Confirms the presence of the cyclohexane ring.
~2240-2260	-C≡N (Nitrile)	C≡N Stretch	This is a highly characteristic, sharp, and medium-intensity peak. Its presence is a strong indicator of the nitrile group. [12]
~1630-1550	-NH ₃ ⁺	N-H Bend	Asymmetric and symmetric bending vibrations of the ammonium group. [13]

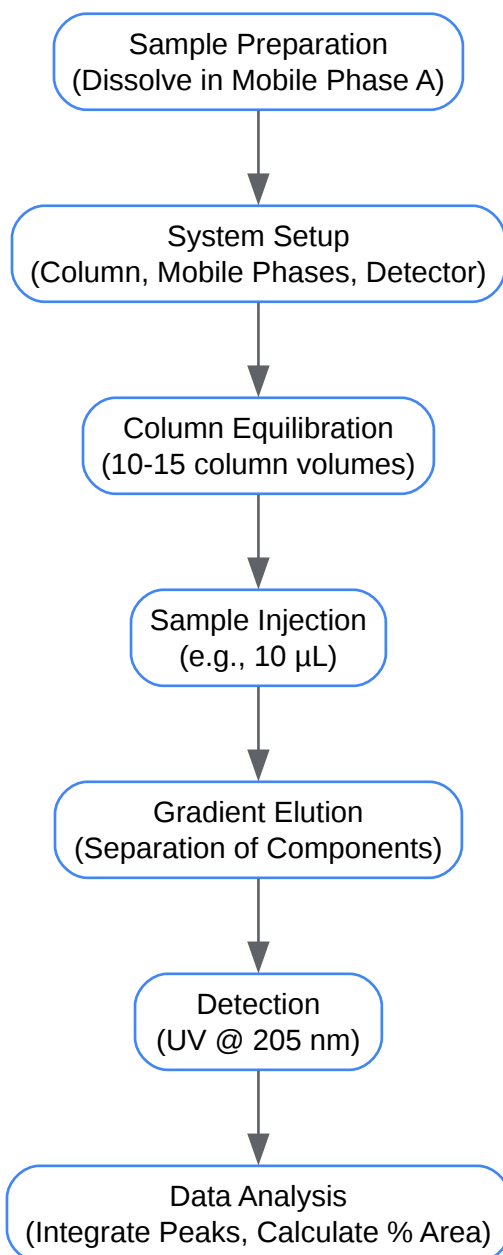
Part 2: Purity and Impurity Profiling

This section focuses on quantifying the compound's purity and identifying any potential process-related impurities or degradation products.

High-Performance Liquid Chromatography (HPLC)

Expertise & Experience: HPLC is the cornerstone of purity analysis in the pharmaceutical industry.[\[3\]](#)[\[14\]](#) For a polar, non-chromophoric compound like cis-3-Aminocyclohexanecarbonitrile, a standard reversed-phase UV method may lack sensitivity. Therefore, derivatization to attach a UV-active group or the use of universal detectors like a Charged Aerosol Detector (CAD) or Evaporative Light Scattering Detector (ELSD) is recommended. An alternative is Hydrophilic Interaction Liquid Chromatography (HILIC). For

simplicity, a reversed-phase method with low-UV detection (e.g., 205-210 nm) is presented, which may be sufficient for purity determination if impurities have a different response.



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Figure 2: Step-by-step workflow for HPLC analysis.

Protocol: Reversed-Phase HPLC for Purity Analysis

- Reagent Preparation:

- Mobile Phase A: 0.1% Formic Acid in Water. (Use HPLC-grade reagents).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile. (Use HPLC-grade reagents).
- Sample Diluent: 95:5 Mobile Phase A : Mobile Phase B.
- Sample Preparation: Accurately weigh and dissolve the sample in the Sample Diluent to a final concentration of ~1.0 mg/mL. Filter through a 0.45 µm syringe filter if necessary.
- Chromatographic Conditions:
 - Column: C18, 250 mm x 4.6 mm, 5 µm (or similar).
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detector: UV/DAD at 205 nm.
 - Injection Volume: 10 µL.
 - Gradient Program:
 - 0-5 min: 5% B
 - 5-25 min: 5% to 95% B
 - 25-30 min: 95% B
 - 30.1-35 min: 5% B (re-equilibration)
- Data Analysis: Integrate all peaks in the chromatogram. Calculate the purity by the area percent method: $\text{Purity \%} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) * 100$.

Trustworthiness & Validation: This method must be validated to ensure it is suitable for its intended purpose.^{[15][16]} Key validation parameters include:

- Specificity: The ability to resolve the main peak from potential impurities.

- **Linearity:** Demonstrating a linear relationship between concentration and peak area over a defined range.
- **Accuracy & Precision:** Ensuring the results are close to the true value and are repeatable.
- **Limit of Quantitation (LOQ):** The lowest concentration that can be reliably quantified, important for impurity control.

Part 3: Physicochemical Characterization

Understanding the material's solid-state properties is crucial for handling, formulation, and stability.

Thermal Analysis (DSC & TGA)

Expertise & Experience: Differential Scanning Calorimetry (DSC) measures the heat flow into or out of a sample as it is heated, allowing for the determination of the melting point, which is a key indicator of purity.^[17] Thermogravimetric Analysis (TGA) measures the change in mass as a function of temperature, which is used to quantify the amount of residual water or solvents present in the material.^{[18][19]} For a hydrochloride salt, which can be hygroscopic, this is a critical test.^[20]

Protocol: DSC for Melting Point Determination

- **Sample Preparation:** Accurately weigh 2-5 mg of the sample into a vented aluminum DSC pan.
- **Instrument Setup:**
 - **Atmosphere:** Nitrogen at a flow rate of 50 mL/min.
 - **Temperature Program:** Equilibrate at 25 °C. Ramp up to a temperature well above the expected melting point (e.g., 250 °C) at a rate of 10 °C/min.
- **Data Analysis:** Analyze the resulting thermogram. The melting point is typically reported as the extrapolated onset temperature of the melting endotherm. A sharp endotherm is indicative of a highly crystalline and pure substance.

Protocol: TGA for Water/Solvent Content

- Sample Preparation: Accurately weigh 5-10 mg of the sample into a ceramic or platinum TGA pan.
- Instrument Setup:
 - Atmosphere: Nitrogen at a flow rate of 50 mL/min.
 - Temperature Program: Equilibrate at 30 °C. Ramp up to a temperature where all volatile components are removed but before decomposition begins (e.g., 150 °C) at a rate of 10 °C/min.
- Data Analysis: Determine the percentage weight loss from the TGA curve in the relevant temperature range. This corresponds to the total content of water and residual solvents.

Trustworthiness & Interpretation:

- DSC: A broad melting endotherm or the presence of multiple thermal events before the main melt can indicate the presence of impurities or polymorphism.
- TGA: A significant weight loss at temperatures below 100-120 °C typically corresponds to the loss of water or volatile solvents.^{[20][21]} This result is crucial for calculating the assay on an anhydrous basis.

Summary of Analytical Techniques

The following table summarizes the recommended analytical techniques for a comprehensive characterization of **cis-3-Aminocyclohexanecarbonitrile hydrochloride**.

Table 4: Consolidated Analytical Characterization Plan

Analytical Technique	Parameter Measured	Purpose	Typical Acceptance Criteria
^1H & ^{13}C NMR	Chemical shifts, coupling constants, signal integrals	Unambiguous structural confirmation & stereochemistry	Spectrum conforms to the proposed structure
Mass Spectrometry	Mass-to-charge ratio (m/z)	Molecular weight confirmation	$[\text{M}+\text{H}]^+$ ion detected at expected m/z $\pm$ 5 ppm (HRMS)
FTIR Spectroscopy	Absorption wavenumbers	Functional group identification	Presence of key bands for $-\text{NH}_3^+$, $-\text{C}\equiv\text{N}$, C-H
HPLC	Peak area, retention time	Purity determination and impurity profile	Purity $\geq$ 98.0% (area %)
TGA	Weight loss vs. temperature	Water and/or residual solvent content	$\leq$ 1.0%
DSC	Heat flow vs. temperature	Melting point and crystalline purity	Sharp endotherm with onset within a specified range

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